Application Note: Optimized Coupling of Fmoc-Phe(4-SO3H)-OH in SPPS

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Compound of Interest

Compound Name:	*(S)-2-amino-3-(4-sulfophenyl)propanoic acid*
CAS No.:	*84053-08-7*
Cat. No.:	*B3287187*

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Executive Summary & Scientific Rationale

The incorporation of Fmoc-Phe(4-SO3H)-OH (4-Sulfo-L-phenylalanine) is a critical strategy in medicinal chemistry to introduce a stable, negatively charged functionality that mimics Phosphotyrosine (pTyr) or Sulfotyrosine (sTyr). Unlike native O-sulfated tyrosine [Tyr(SO3H)], which is extremely acid-labile and prone to hydrolysis during TFA cleavage, Phe(4-SO3H) contains a robust C–S sulfonate bond. This bond is chemically stable to standard acidic cleavage cocktails (TFA) and basic deprotection conditions (Piperidine), making it an ideal isostere for probing electrostatic interactions in receptor-ligand binding (e.g., Chemokine receptors, GPCRs).

However, the strong acidity of the sulfonic acid group (

) and its zwitterionic potential present unique challenges in solvation and activation during SPPS. This guide details a protocol optimized for the Sodium Salt form [Fmoc-Phe(4-SO3Na)-OH], the industry-standard building block, ensuring high coupling efficiency and preventing aggregation.

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Material Science: Physicochemical Properties

Understanding the building block is the first step to successful synthesis.

Property	Specification	Impact on SPPS
Chemical Name	Fmoc-4-sulfo-L-phenylalanine sodium salt	Stability: High.[1][2] The C-S bond is non-hydrolyzable.
Molecular Weight	~489.5 g/mol (Na salt)	Stoichiometry: Calculations must account for the Na counterion.
Acidity ( )	Sulfonic acid: ~ -2.0	Activation: Strong acid group is permanently ionized; requires polar solvents.
Solubility	Soluble in DMF; Slightly soluble in DCM	Solvent Choice:DMF is mandatory. Avoid pure DCM.
Lability	Stable to 95% TFA	Cleavage: No special "low-acid" scavengers needed (unlike Tyr(SO3H)).

Critical Experimental Protocol

Phase A: Preparation & Solvation

The sodium salt of Fmoc-Phe(4-SO3H)-OH is polar. While soluble in DMF, it can precipitate if mixed with low-polarity solvents like DCM or if the concentration exceeds 0.5 M.

- Solvent System: Use High-Grade DMF (Dimethylformamide).
  - Note: If the resin is swollen in DCM, perform a solvent exchange to DMF before adding the activated amino acid.
- Concentration: Prepare a 0.2 M – 0.3 M solution. Do not attempt high-concentration stocks (>0.5 M) as viscosity and solubility limits may impede diffusion into the resin matrix.

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Phase B: Activation & Coupling Strategy

We utilize a Base-Mediated Uronium/Phosphonium Activation (HBTU/DIEA or PyBOP/DIEA).

- Rationale: The sulfonate group (

) is a poor nucleophile and does not compete with the

  -amine. However, it is a bulky, charged group that can cause charge repulsion with the resin if the resin loading is high.

- Reagents:
  - Activator: HBTU (2-(1H-benzotriazol-1-yl)-1,1,3,3-tetramethyluronium hexafluorophosphate) or PyBOP.
  - Base: DIEA (N,N-Diisopropylethylamine).[2]

Step-by-Step Coupling Workflow:

- Resin Preparation:
  - Ensure the resin is Fmoc-deprotected and washed 3x with DMF.
- Activation (Pre-mix in Vial):
  - Amino Acid: 3.0 equivalents of Fmoc-Phe(4-SO3Na)-OH.
  - Activator: 2.9 equivalents of HBTU (or PyBOP).
  - Base: 6.0 equivalents of DIEA.
  - Mechanism:[1][2][3][4][5] The sodium salt already balances the sulfonate. The DIEA is required to deprotonate the carboxylic acid for HBTU activation. Standard 1:2 (AA:Base) ratio is sufficient, but a slight excess (1:2.2) ensures rapid kinetics.
- Reaction:
  - Add the activated solution to the resin immediately.

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- Time: Shake/Vortex for 60 minutes at Room Temperature.
- Monitoring: Perform a Kaiser Test (Ninhydrin). If slightly blue, perform a second coupling (Re-couple) for 45 minutes.

- Capping (Optional but Recommended):
  - Acetic Anhydride/DIEA/DMF to block any unreacted amines, preventing deletion sequences.

Phase C: Cleavage & Isolation

Unlike Sulfotyrosine, which requires complex "low-acid" cleavage (e.g., TFA/DCM 1:99 at 4°C), 4-Sulfophenylalanine is robust.

- Cocktail: Standard Reagent K or similar:
  - 95% TFA (Trifluoroacetic acid)
  - 2.5% TIS (Triisopropylsilane)
  - 2.5% H2O
- Duration: 2–3 hours at Room Temperature.
- Workup: Precipitate in cold Diethyl Ether. Centrifuge and dry.
- Analysis:
  - HPLC: The product will be highly polar. It will elute earlier than the non-sulfonated parent peptide. Use a gradient starting at 0% or 5% Acetonitrile.
  - Mass Spec: Verify the mass. The sulfonic acid adds +80 Da relative to Phenylalanine (Phe) or +0 Da relative to the building block mass (minus water).
  - Check: Ensure the mass corresponds to the free acid form (

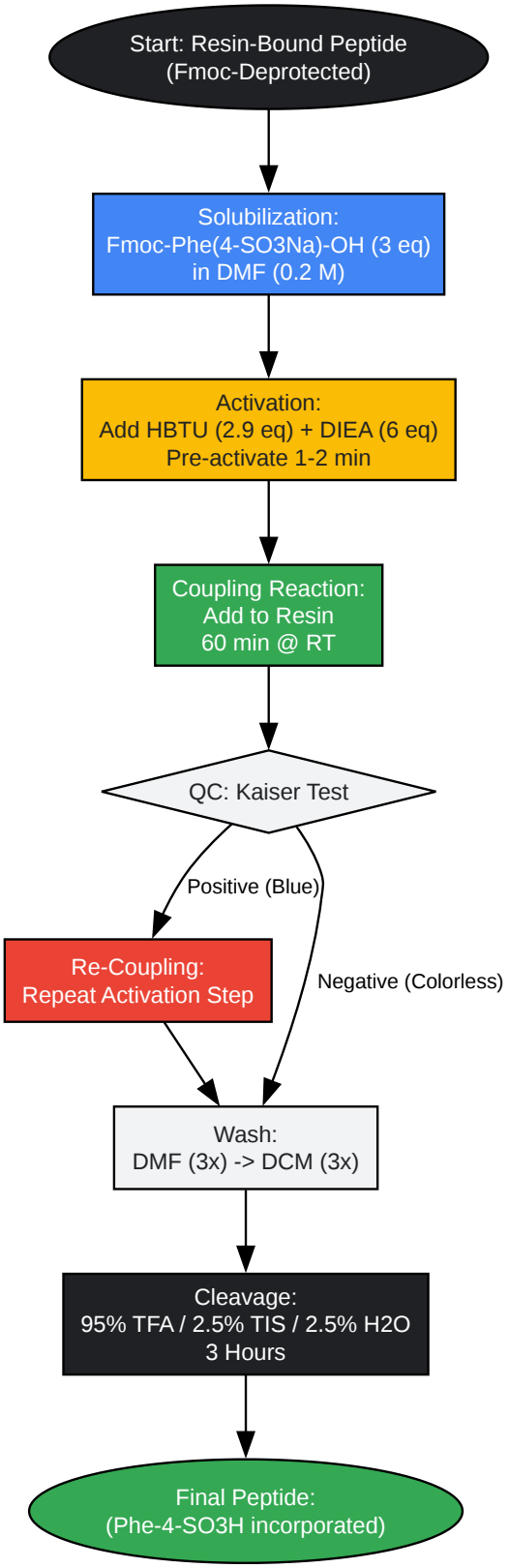
    ), as the sodium is usually exchanged for a proton during TFA cleavage and HPLC.

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Visualization: Synthesis Workflow

The following diagram illustrates the decision logic and workflow for incorporating Fmoc-Phe(4-SO3H)-OH.

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Figure 1: Logic flow for the incorporation of 4-sulfophenylalanine in SPPS. Note the QC step to ensure complete coupling before proceeding.

Troubleshooting & FAQ

Q1: Can I use the free sulfonic acid form instead of the sodium salt?

- A: Yes, but you must adjust the base. The free sulfonic acid (

) is a strong acid. You must add 1 extra equivalent of DIEA for every equivalent of amino acid to neutralize the sulfonic acid, plus the standard amount for activation. Failure to do so will protonate the base required for HBTU activation, stalling the reaction.

Q2: My peptide is not sticking to the C18 HPLC column.

- A: Sulfonated peptides are extremely polar.
  - Solution 1: Start your gradient at 100% Aqueous (0% B).
  - Solution 2: Use a polar-embedded C18 column (e.g., "Aq" type).
  - Solution 3: Switch to an Ammonium Acetate buffer system (pH 4.5) instead of TFA to suppress ionization slightly, though the sulfonic acid (

) will remain charged.

Q3: Is the sulfonate stable to microwave synthesis?

- A: Generally, yes.[6] The C-S bond is thermally stable. However, use moderate temperatures (50°C) to prevent potential desulfonation side reactions, although these are rare compared to O-sulfate hydrolysis.

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